

GW6471 solubility in DMSO and other solvents.

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Compound of Interest		
Compound Name:	GW6471	
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Technical Support Center: GW6471

This guide provides researchers, scientists, and drug development professionals with technical information, frequently asked questions, and troubleshooting advice for the use of **GW6471**, a selective PPAR α antagonist.

Frequently Asked Questions (FAQs) Q1: What is GW6471?

GW6471 is a potent and selective antagonist of the peroxisome proliferator-activated receptor α (PPAR α), with an IC50 of 0.24 μ M.[1][2] It functions by enhancing the binding affinity of the PPAR α ligand-binding domain to co-repressor proteins such as SMRT and NCoR, thereby inhibiting the transcription of PPAR α target genes.[1] Due to its role in modulating metabolic pathways, **GW6471** is utilized in research to study lipid metabolism, cancer, and other processes regulated by PPAR α .[3][4][5]

Q2: What is the solubility of GW6471 in common laboratory solvents?

GW6471 is a crystalline solid that is soluble in several organic solvents but is sparingly soluble in aqueous buffers.[6] The table below summarizes its solubility in various solvents. For optimal results, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce solubility.[7]



Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	11 - 100	17.7 - 161.37	Sonication, warming, and using fresh, hygroscopic DMSO is recommended for higher concentrations. [1][2][7]
Dimethyl Formamide (DMF)	20	32.3	-
Ethanol	6.2 - 10	10 - 16.1	-
10% DMSO + 90% Saline	0.25	0.4	A possible formulation for in vivo use.[1]
1:2 DMF:PBS (pH 7.2)	0.33	0.53	Prepared by first dissolving in DMF, then diluting with PBS.

Data compiled from multiple sources.[1][2][6][7] Molecular weight used for conversion: 619.67 g/mol .[1]

Q3: How should I prepare a stock solution of GW6471?

Preparing a concentrated stock solution in an appropriate organic solvent is the first step for most experiments.

Experimental Protocol: Stock Solution Preparation

- Weighing: Accurately weigh the required amount of GW6471 crystalline solid in a suitable vial.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous solvent (e.g., DMSO)
 to the vial. For example, to prepare a 10 mM stock solution, add 1.61 mL of DMSO to 10 mg



of **GW6471**.

- Dissolution: To ensure complete dissolution, cap the vial tightly and vortex thoroughly. If the compound does not dissolve completely, sonication is recommended.[1] Gentle warming (e.g., to 60°C) can also aid dissolution in DMSO.[2]
- Inert Gas (Optional but Recommended): For long-term stability, it is advisable to purge the vial with an inert gas like nitrogen or argon before sealing.[6]
- Storage: Store the stock solution at -20°C or -80°C in tightly sealed aliquots to prevent degradation from repeated freeze-thaw cycles.[1][2] Stock solutions in DMSO are stable for at least one year at -80°C.[1]

Q4: How can I prepare a working solution for aqueous/cell culture experiments?

GW6471 has poor solubility in aqueous buffers.[6] A two-step dilution method is required to prepare a working solution for cell-based assays.

Experimental Protocol: Aqueous Working Solution Preparation

- Initial Dilution: First, dissolve **GW6471** in an organic solvent like DMSO or DMF to create a concentrated stock solution as described in Q3.[6]
- Serial Dilution: Dilute the stock solution with your aqueous buffer of choice (e.g., PBS, cell culture medium). It is crucial to add the stock solution to the aqueous buffer while vortexing to prevent precipitation.
- Example: To achieve a final concentration of 0.33 mg/mL in a 1:2 DMF:PBS solution, first dissolve **GW6471** in DMF and then dilute this solution with PBS (pH 7.2).[6]
- Stability: Aqueous solutions of **GW6471** are not stable for long-term storage. It is strongly recommended to prepare fresh aqueous solutions for each experiment and not to store them for more than one day.[6]

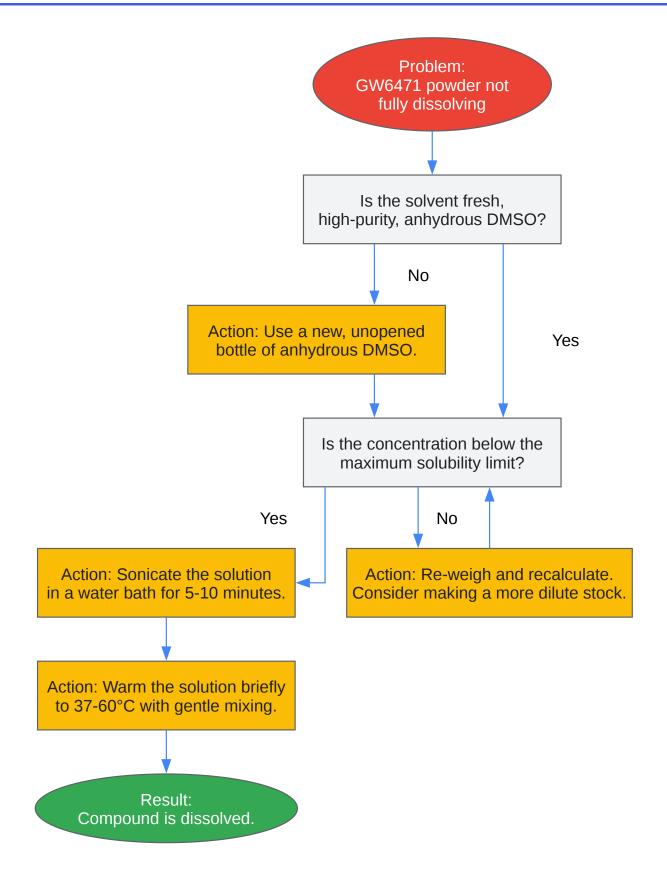
Troubleshooting Guide



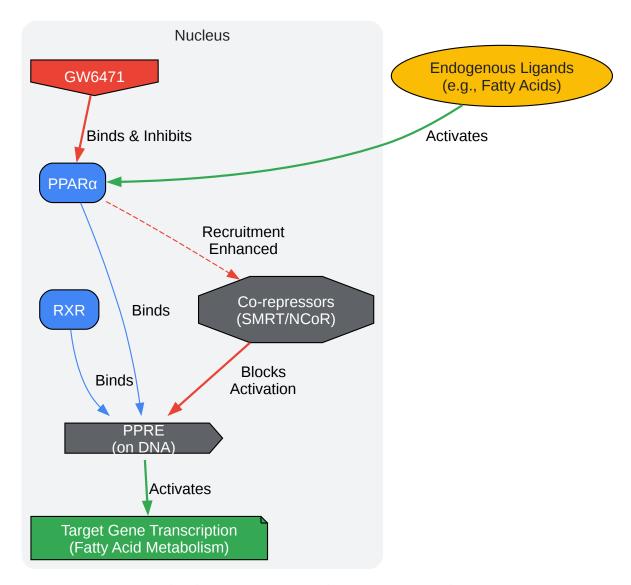
Problem: The GW6471 powder is not fully dissolving in the solvent.

If you encounter difficulty dissolving **GW6471**, follow this troubleshooting workflow.









Mechanism of GW6471 Action on PPARα Pathway

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